

A Comprehensive Technical Guide to the Safe Handling of Diphenylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenylsilane*

Cat. No.: *B1312307*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **diphenylsilane** ($C_{12}H_{12}Si$), a versatile organosilicon compound used in various research and industrial applications, including as a precursor in the synthesis of silicone polymers and in organic synthesis.^[1] Adherence to stringent safety protocols is paramount when working with this chemical to mitigate potential hazards.

Section 1: Chemical and Physical Properties

Diphenylsilane is a colorless liquid.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1 for easy reference. Understanding these properties is the first step in a thorough risk assessment.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ Si	[1] [2] [3]
Molecular Weight	184.31 g/mol	[1] [2] [3]
CAS Number	775-12-2	[1] [2] [4]
Appearance	Colorless liquid	[1] [2]
Odor	Odorless	[2]
Boiling Point	95 - 97 °C / 13 mmHg	[5]
Flash Point	98 °C (208.4 °F) - closed cup	[2] [6]
Density	0.993 g/mL at 25 °C	[5]
Solubility	Insoluble in water. [2]	[2]
Stability	Stable under normal conditions and in sealed containers under a dry inert atmosphere. [2] [7]	[2] [7]

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **diphenylsilane** is classified as a substance that causes skin irritation (Category 2) and serious eye irritation (Category 2).[\[2\]](#)[\[4\]](#)[\[8\]](#) It may also cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).[\[2\]](#)[\[4\]](#)[\[8\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[9\]](#)
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[\[4\]](#)[\[9\]](#)

The HMIS III rating indicates a moderate health hazard (2), meaning temporary or minor injury may occur.[7]

Section 3: Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimizing exposure and ensuring a safe laboratory environment.

3.1 Personal Protective Equipment (PPE)

A robust PPE protocol is the first line of defense. The following should be worn at all times when handling **diphenylsilane**:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[4][7][9] Contact lenses should not be worn.[7]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[7] Gloves must be inspected before use and changed immediately if contaminated.[9]
- Skin and Body Protection: A lab coat or other suitable protective clothing should be worn.[7][9] In case of potential for significant exposure, fire/flame resistant and impervious clothing may be necessary.[9]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[7][9] If exposure limits are exceeded or irritation is experienced, a NIOSH-certified combination organic vapor/acid gas respirator should be used.[7]

3.2 Engineering Controls

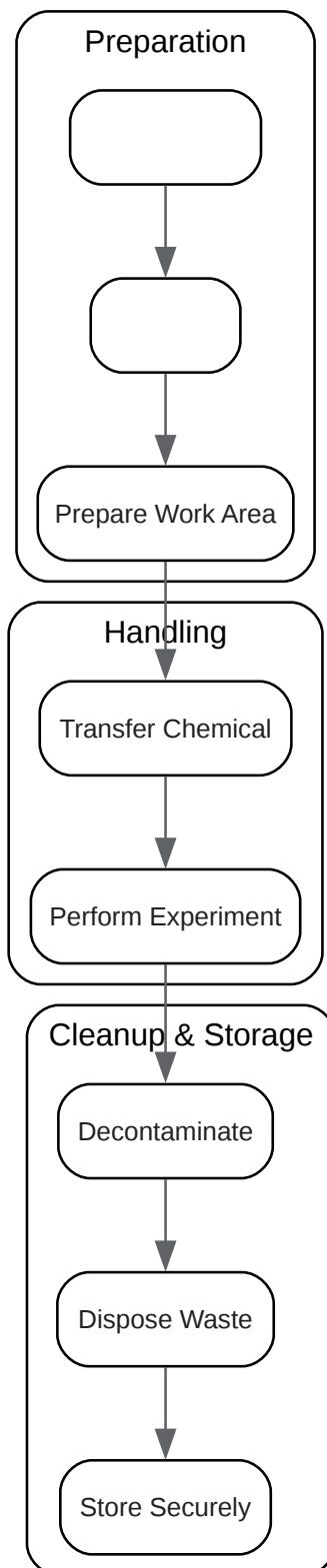
- Ventilation: A well-ventilated laboratory with local exhaust or a chemical fume hood is essential to prevent the accumulation of vapors.[7][9]
- Safety Stations: Emergency eyewash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[4][7]

3.3 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7][9]

- Store under an inert atmosphere.[[2](#)][[4](#)]
- Keep away from heat, sparks, and open flames.[[7](#)]
- Incompatible materials to avoid include strong oxidizing agents, alkalis, metal salts, and precious metals.[[2](#)][[4](#)][[7](#)] **Diphenylsilane** can generate small amounts of hydrogen gas when exposed to alkalis and protic materials (like water and alcohol) in combination with metal salts or precious metals.[[7](#)]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **diphenylsilane** in a laboratory setting.

Section 4: Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

4.1 First-Aid Measures

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove the victim to fresh air and keep at rest in a comfortable position for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [4] [7] [9]	[4] [7] [9]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs. [4] [7] [9]	[4] [7] [9]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention. [2] [4] [7]	[2] [4] [7]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention. [2] [7] [9]	[2] [7] [9]

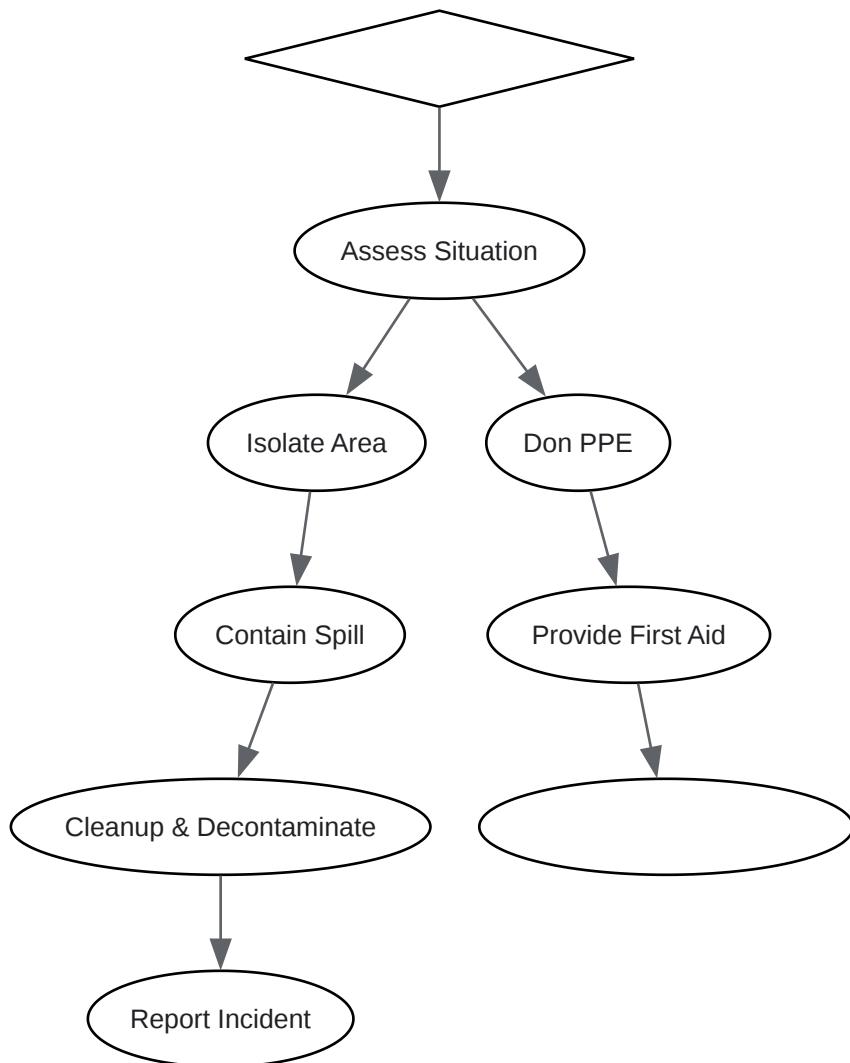
4.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical.[7][9]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[7] Hazardous decomposition products include carbon monoxide, carbon dioxide, and silicon dioxide.[2][4]
- Firefighter Protection: Do not enter the fire area without proper protective equipment, including a self-contained breathing apparatus (SCBA).[4][7] Use water spray or fog to cool exposed containers.[7]

4.3 Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[7] Ensure adequate ventilation and wear appropriate PPE.[4][9] Remove all sources of ignition.[9]
- Environmental Precautions: Prevent entry to sewers and public waters.[7]
- Containment and Cleanup: Clean up spills as soon as possible.[7] Soak up with an inert absorbent material (e.g., sand, silica gel, acid binder) and collect for disposal.[4] Use spark-proof tools and explosion-proof equipment for cleanup.[9]

Logical Relationship for Emergency Response



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Caption: Logical workflow for responding to an accidental exposure to **diphenylsilane**.

Section 5: Toxicological and Ecological Information

5.1 Toxicological Information

- Acute Toxicity: No acute toxicity information is available for this product.[2] It is classified based on its irritant properties.
- Skin Corrosion/Irritation: Causes skin irritation.[2][9]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][4]

- Respiratory or Skin Sensitization: No data available.[[2](#)]
- Germ Cell Mutagenicity: No data available.[[2](#)]
- Carcinogenicity: There are no known carcinogenic chemicals in this product.[[2](#)]
- Reproductive Toxicity: No data available.[[2](#)]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[[2](#)][[4](#)]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[[2](#)]
- Aspiration Hazard: Not classified.[[7](#)]

5.2 Ecological Information

- No known ecological damage is caused by this product.[[7](#)]
- It is not expected to be hazardous to the environment or non-degradable in wastewater treatment plants.[[2](#)]
- Due to its low water solubility, it is not likely to be mobile in the environment.[[2](#)]

Section 6: Disposal Considerations

- Waste materials should be disposed of in accordance with local, state, and federal regulations.[[7](#)]
- Incineration is a recommended method of disposal.[[7](#)]
- Avoid release to the environment.[[7](#)]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **diphenylsilane**, minimizing risks to themselves and the environment. A thorough understanding of the substance's properties and potential hazards, coupled with diligent safety practices, is the cornerstone of responsible chemical research.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Diphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1312307#diphenylsilane-safety-data-sheet-and-handling-precautions>

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